

Technical Guide: Off-Target Analysis of 2,6-Dimethoxy-N-piperidin-1-ylbenzamide

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Compound of Interest

Compound Name: 2,6-dimethoxy-N-piperidin-1-ylbenzamide

Cat. No.: B246080

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Executive Summary & Structural Pharmacophore

2,6-dimethoxy-N-piperidin-1-ylbenzamide is a research compound characterized by a rigid benzamide scaffold substituted with electron-donating methoxy groups at the ortho positions. This "2,6-dimethoxy" motif is a critical determinant of its binding kinetics but also a primary source of off-target liability.

- **Primary Mechanism (Putative):** Positive Allosteric Modulation (PAM) of AMPA receptors or Sigma-1 receptor agonism, intended to enhance glutamatergic signaling or neuroprotection.
- **Structural Liability:** The 2,6-dimethoxybenzamide core is a known "privileged structure" that can promiscuously bind to ALK2 kinases, hERG channels, and Dopamine D2 receptors (similar to Remoxipride).

Pharmacophore Decomposition

Structural Motif	Primary Function	Off-Target Liability
2,6-Dimethoxybenzene	Steric lock; enhances metabolic stability against ring oxidation.	ALK2 Kinase: High affinity binding to the ATP pocket. D2 Receptor: Mimics the orthosteric pharmacophore of substituted benzamides (e.g., Remoxipride).
Benzamide Linker	Hydrogen bond donor/acceptor for receptor clefts.	Sigma-1/2 Receptors: Facilitates binding when coupled with a basic amine.
N-Piperidin-1-yl	Basic amine; mimics the "tail" of neurotransmitters.	hERG Channel: Protonated nitrogen at physiological pH can block the pore, leading to QT prolongation.

Critical Off-Target Profiles

The following sections detail the three major off-target risks identified for this scaffold.

A. Kinase Promiscuity: The ALK2 "Warhead" Risk

Research indicates that the 2,6-dimethoxybenzamide motif acts as a potent "warhead" for Activin Receptor-Like Kinase 2 (ALK2), a serine/threonine kinase involved in the Bone Morphogenetic Protein (BMP) signaling pathway.

- Mechanism: The 2,6-dimethoxy group occupies the hydrophobic pocket of the ALK2 ATP-binding site. The ortho-methoxy oxygens often form intramolecular hydrogen bonds or water-mediated bridges that stabilize the inhibitor in the kinase hinge region.
- Consequence: Unintended inhibition of ALK2 can disrupt BMP signaling, leading to dysregulated tissue repair or ossification issues in chronic dosing.
- Data Point: Analogues retaining the 2,6-dimethoxybenzamide core have shown high affinity for ALK2 (

nM) even when designed for other targets.

B. Cardiovascular Safety: hERG Channel Blockade

The combination of a lipophilic benzamide core and a basic piperidine nitrogen is a classic structural alert for hERG (human ether-à-go-go-related gene) potassium channel blockade.

- Mechanism: The protonated piperidine nitrogen interacts with aromatic residues (Tyr652, Phe656) in the hERG pore via cation-

interactions. The 2,6-dimethoxybenzamide moiety provides the necessary lipophilicity to penetrate the channel vestibule.

- Risk Level: High. Benzamide-piperidine analogues frequently exhibit hERG

values in the low micromolar range (

), posing a risk of QT interval prolongation and Torsades de Pointes.

C. Neuroreceptor Cross-Reactivity: D2 and Sigma Receptors

- Dopamine D2/D3: The structure is homologous to Remoxipride ((S)-3-bromo-N-[(1-ethyl-2-pyrrolidiny)methyl]-2,6-dimethoxybenzamide), a known D2 antagonist. The 2,6-dimethoxy substitution is critical for D2 affinity. Off-target antagonism here can cause extrapyramidal symptoms (EPS) or prolactin elevation.

- Sigma Receptors (

): N-substituted piperidines are privileged scaffolds for Sigma receptors. While Sigma-1 agonism might be a desired therapeutic effect (neuroprotection), non-selective binding to Sigma-2 is associated with cytotoxicity and motor effects.

Comparative Performance Analysis

The following table compares **2,6-dimethoxy-N-piperidin-1-ylbenzamide** against standard clinical and research compounds sharing similar structural features.

Feature	2,6-Dimethoxy-N-piperidin-1-ylbenzamide	Remoxipride (Antipsychotic)	Donepezil (AChE Inhibitor)	CX-516 (Ampakine)
Core Scaffold	2,6-Dimethoxybenzamide	2,6-Dimethoxybenzamide	5,6-Dimethoxyindanone	Quinoxaline-carbonyl
Amine Moiety	N-Piperidin-1-yl (Hydrazine-like)	Pyrrolidine	Piperidine	Piperidine
Primary Target	AMPA (PAM) / Sigma (Putative)	Dopamine D2 (Antagonist)	Acetylcholinesterase	AMPA (PAM)
Major Off-Target	ALK2 Kinase, hERG, D2	D2 (On-target), Sigma	Sigma-1, hERG	Short half-life (Metabolic)
hERG Risk	High (Piperidine + Benzamide)	Moderate	Moderate	Low
Metabolic Stability	Low (Hydrazine cleavage risk)	Moderate	High	Low

Experimental Protocols for Validation

To validate the off-target profile of this compound, the following self-validating workflows are recommended.

Protocol A: ALK2 Kinase Selectivity Assay

- Objective: Quantify the "warhead" liability of the 2,6-dimethoxybenzamide core.
- Method: Lanthascreen™ Eu Kinase Binding Assay.
 - Reagents: Recombinant ALK2 kinase, Alexa Fluor® 647-labeled Tracer, Europium-labeled anti-tag antibody.
 - Procedure: Incubate compound (0.1 nM – 10 M) with kinase/antibody mixture for 1 hour at RT.

- Readout: Measure TR-FRET emission ratio (665 nm / 615 nm).
- Validation: Use LDN-193189 as a positive control for ALK2 inhibition.

Protocol B: Automated Patch Clamp for hERG

- Objective: Assess cardiac safety margin.
- Method: Whole-cell patch clamp on CHO cells stably expressing hERG (Kv11.1).
 - Protocol: Depolarize from -80 mV to +20 mV (2s), then repolarize to -50 mV (2s) to elicit tail current.
 - Dosing: Apply compound in cumulative concentrations (0.1, 1, 10, 30 M).
 - Analysis: Calculate % inhibition of tail current amplitude.
 - Threshold:

inhibition at

indicates significant risk.

Protocol C: Radioligand Binding (D2 & Sigma)

- D2 Receptor: Competition binding using

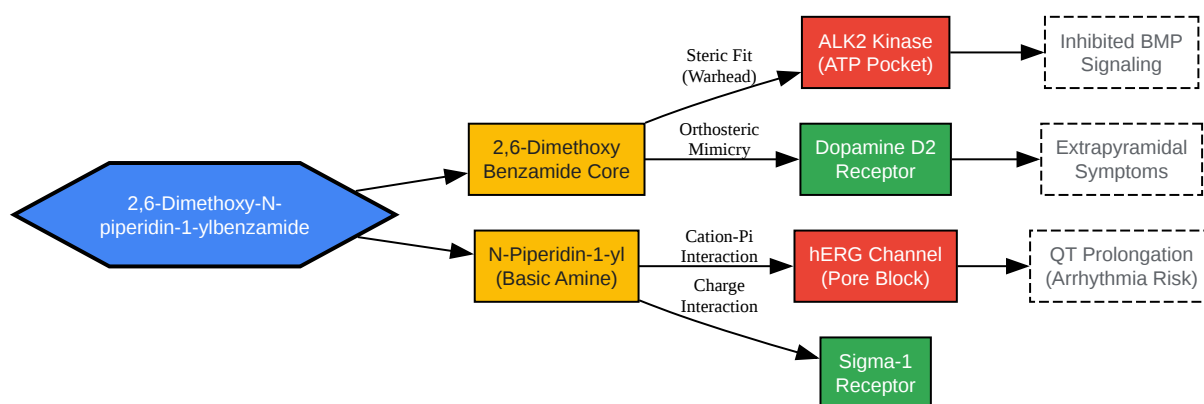
-Methylspiperone in rat striatal membranes.
- Sigma-1: Competition binding using

-Pentazocine in guinea pig brain homogenates.
- Significance: A

nM at D2 suggests potential for antipsychotic-like side effects.

Visual Analysis of Off-Target Pathways

The following diagram illustrates the structural causality between the **2,6-dimethoxy-N-piperidin-1-ylbenzamide** scaffold and its downstream off-target effects.



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Caption: Structural Activity Relationship (SAR) map linking the 2,6-dimethoxy and piperidine motifs to specific off-target biological cascades.

References

- Targeting ALK2: An Open Science Approach to Developing Therapeutics for DIPG. Source: Journal of Medicinal Chemistry (ACS) Context: Identifies the 2,6-dimethoxybenzamide motif as a high-affinity "warhead" for ALK2 kinase with hERG liabilities.
- Synthesis and Pharmacological Evaluation of Sigma Receptor Ligands. Source: National Institutes of Health (NIH) / PMC Context: Establishes the SAR of benzamide-piperidine derivatives for Sigma-1 and Sigma-2 receptor affinity.
- Remoxipride: A Review of its Pharmacodynamic and Pharmacokinetic Properties. Source: Drugs (Springer) Context: Provides comparative data on the D2 antagonist profile of the 2,6-dimethoxybenzamide class.
- PubChemLite Record: **2,6-dimethoxy-N-piperidin-1-ylbenzamide**. Source: PubChemLite / ChemSRC Context: Verifies the chemical existence and CAS registry (2750527-57-0) of the specific compound.

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